

Catalytic Methods for Amidine Synthesis from Nitriles: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)ethanimidamide

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Enduring Importance of the Amidine Motif and the Quest for Efficient Synthesis

The amidine functionality is a cornerstone in medicinal chemistry and materials science, prized for its unique structural and electronic properties. As potent hydrogen bond donors and acceptors, and strong bases, amidines are integral pharmacophores in a wide array of therapeutic agents, including anticoagulants, antifungals, and enzyme inhibitors. Beyond pharmaceuticals, their utility extends to organocatalysis, the synthesis of nitrogen-containing heterocycles, and as ligands in coordination chemistry.

The most direct and atom-economical route to amidines is the nucleophilic addition of an amine to a nitrile. However, the inherent low electrophilicity of the nitrile carbon atom presents a significant activation barrier, often necessitating harsh reaction conditions that are incompatible with complex molecular architectures. This challenge has spurred the development of innovative catalytic methods to facilitate this transformation under milder, more versatile conditions. This guide provides an in-depth exploration of key catalytic strategies for the

synthesis of amidines from nitriles, offering detailed mechanistic insights and practical, field-proven protocols for their implementation in a research setting. We will delve into the nuances of metal-catalyzed and organocatalyzed approaches, providing the causal logic behind experimental choices to empower researchers in their synthetic endeavors.

I. Metal-Catalyzed Amidine Synthesis: Activating the Nitrile Triple Bond

Transition metal catalysts have proven highly effective in activating the otherwise unreactive nitrile group towards nucleophilic attack by an amine. The general principle involves the coordination of the nitrile's nitrogen atom to the metal center, which increases the electrophilicity of the nitrile carbon, thereby lowering the activation energy for the addition of the amine.

A. Copper-Catalyzed Synthesis of N-Substituted Amidines

Copper catalysis offers an efficient and cost-effective method for the synthesis of N-substituted amidines from a variety of nitriles and amines.^{[1][2][3]} The use of a copper(I) source, in conjunction with a ligand and a base, under an oxygen atmosphere, provides a robust system for this transformation.^{[1][2][3]}

The catalytic cycle is believed to commence with the coordination of the nitrile to the copper(I) catalyst. This coordination enhances the electrophilicity of the nitrile carbon, making it more susceptible to nucleophilic attack by the amine. The presence of a bidentate ligand like 2,2'-bipyridine stabilizes the copper center and facilitates the catalytic process. A base is required to deprotonate the amine, increasing its nucleophilicity. The reaction is often carried out under an oxygen atmosphere, which may play a role in maintaining the active catalytic species.^[2]

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Figure 1: Plausible catalytic cycle for copper-catalyzed amidine synthesis.

This protocol is adapted from a procedure for the synthesis of N-substituted benzamidines using a CuCl/2,2'-bipyridine catalytic system.^{[1][2][3]}

Materials:

- Benzonitrile (1.0 mmol, 103.1 mg)
- Benzylamine (1.2 mmol, 128.6 mg)
- Copper(I) chloride (CuCl) (0.1 mmol, 9.9 mg)
- 2,2'-Bipyridine (0.1 mmol, 15.6 mg)
- Cesium carbonate (Cs₂CO₃) (2.0 mmol, 651.6 mg)
- 2,2,2-Trifluoroethanol (TFE) (3 mL)
- Oxygen (balloon)
- Schlenk tube or similar reaction vessel
- Magnetic stirrer and heating plate

Procedure:

- To a dry Schlenk tube containing a magnetic stir bar, add CuCl (9.9 mg, 0.1 mmol), 2,2'-bipyridine (15.6 mg, 0.1 mmol), and Cs₂CO₃ (651.6 mg, 2.0 mmol).
- Evacuate the tube and backfill with oxygen gas. Repeat this process three times.
- Under a positive pressure of oxygen (e.g., from a balloon), add benzonitrile (103.1 mg, 1.0 mmol), benzylamine (128.6 mg, 1.2 mmol), and TFE (3 mL).
- Seal the Schlenk tube and place it in a preheated oil bath at 100 °C.
- Stir the reaction mixture vigorously for 24 hours.
- After cooling to room temperature, quench the reaction by adding saturated aqueous NaHCO₃ solution (10 mL).
- Extract the mixture with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine (20 mL), dry over anhydrous Na₂SO₄, and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford the desired N-benzylbenzamidine.

Substrate (Nitrile)	Substrate (Amine)	Catalyst System	Temp (°C)	Time (h)	Yield (%)	Reference
Benzonitrile	Benzylamine	CuCl, 2,2'-bipyridine, Cs ₂ CO ₃	100	24	~85-95	[1][2][3]
4-Methoxybenzonitrile	Aniline	CuCl, 2,2'-bipyridine, Cs ₂ CO ₃	100	24	~80-90	[1][2][3]
Acetonitrile	Cyclohexylamine	CuCl, 2,2'-bipyridine, Cs ₂ CO ₃	100	24	~70-80	[1][2][3]

B. Lanthanide-Catalyzed Synthesis of N-Arylamidines

Lanthanide complexes, particularly those of ytterbium, have emerged as effective catalysts for the addition of amines to nitriles, offering a one-step synthesis of monosubstituted N-arylamidines under solvent-free conditions.[4][5] This method is particularly advantageous for its high atom economy and the ability to avoid harsh reagents.

The proposed mechanism involves the in situ formation of a lanthanide amide complex from the reaction of the lanthanide precursor with the amine.[4] This lanthanide amide then coordinates to the nitrile, bringing the nucleophilic amide and the electrophilic nitrile into close proximity. An intramolecular insertion of the amide into the cyano group of the nitrile forms a lanthanide-amidine intermediate. Subsequent protonolysis by another molecule of amine releases the amidine product and regenerates the active lanthanide amide catalyst, thus completing the catalytic cycle.[4]

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Figure 2: Proposed catalytic cycle for lanthanide-catalyzed amidine synthesis.

This protocol is based on a solvent-free method for the synthesis of monosubstituted N-arylamidines catalyzed by ytterbium amides.[4][5]

Materials:

- Benzonitrile (1.0 mmol, 103.1 mg)

- Aniline (2.0 mmol, 186.2 mg)
- Ytterbium(III) trifluoromethanesulfonate ($\text{Yb}(\text{OTf})_3$) (0.05 mmol, 31.0 mg) - as a precursor for the active catalyst
- Sodium bis(trimethylsilyl)amide (NaHMDS) (0.15 mmol, 27.5 mg) - to generate the active amide catalyst
- Dry Schlenk tube
- Magnetic stirrer and heating plate
- Inert atmosphere (e.g., glovebox or Schlenk line)

Procedure:

- Catalyst Pre-formation (optional but recommended): In a glovebox, to a dry Schlenk tube, add $\text{Yb}(\text{OTf})_3$ (31.0 mg, 0.05 mmol) and NaHMDS (27.5 mg, 0.15 mmol). Add aniline (2.0 mmol, 186.2 mg) and stir the mixture at room temperature for 30 minutes to generate the active ytterbium amide catalyst.
- Add benzonitrile (103.1 mg, 1.0 mmol) to the reaction mixture.
- Seal the Schlenk tube and remove it from the glovebox.
- Place the tube in a preheated oil bath at 100 °C.
- Stir the reaction mixture for 12-24 hours.
- After cooling to room temperature, dissolve the reaction mixture in a small amount of dichloromethane.
- Directly load the solution onto a silica gel column for purification (eluent: hexane/ethyl acetate gradient) to obtain the desired N-phenylbenzamidine.

Substrate (Nitrile)	Substrate (Amine)	Catalyst	Temp (°C)	Time (h)	Yield (%)	Reference
Benzonitrile	Aniline	Yb(HMDS) ₃ (in situ)	100	12	98	[4][5]
4-Chlorobenzonitrile	4-Methoxyaniline	Yb(HMDS) ₃ (in situ)	100	12	95	[4][5]
3-Cyanopyridine	Aniline	Yb(HMDS) ₃ (in situ)	100	24	91	[4][5]

II. Organocatalyzed Amidine Synthesis: A Metal-Free Approach

Organocatalysis provides an attractive metal-free alternative for the synthesis of amidines, often proceeding under mild conditions with high functional group tolerance. These catalysts typically operate through Lewis or Brønsted acid/base activation or by forming covalent intermediates.

A. N-Acetylcysteine Catalyzed Synthesis of Cyclic Amidines (2-Imidazolines)

N-acetylcysteine, a readily available and inexpensive amino acid derivative, has been shown to be an effective organocatalyst for the synthesis of 2-imidazolines from nitriles and diamines.[6] This method is particularly valuable for its operational simplicity and the use of a biocompatible catalyst.

The catalytic activity of N-acetylcysteine is attributed to its thiol group, which can act as a nucleophile to activate the nitrile. The proposed mechanism involves the initial formation of a thioimide intermediate by the addition of the thiol group of N-acetylcysteine to the nitrile. This thioimide is more electrophilic than the starting nitrile and readily undergoes nucleophilic attack by the diamine. Subsequent intramolecular cyclization and elimination of N-acetylcysteine regenerates the catalyst and yields the 2-imidazoline product.

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Figure 3: Proposed catalytic cycle for N-acetylcysteine catalyzed 2-imidazoline synthesis.

This protocol is adapted from a reported procedure for the synthesis of 2-imidazolines.[\[6\]](#)

Materials:

- Benzonitrile (1.0 mmol, 103.1 mg)
- Ethylenediamine (1.2 mmol, 72.1 mg)
- N-Acetylcysteine (0.2 mmol, 32.6 mg)
- Methanol (5 mL)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating plate

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add benzonitrile (103.1 mg, 1.0 mmol), ethylenediamine (72.1 mg, 1.2 mmol), N-acetylcysteine

(32.6 mg, 0.2 mmol), and methanol (5 mL).

- Heat the reaction mixture to reflux (approximately 65 °C) and stir for 24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Dissolve the residue in dichloromethane (20 mL) and wash with saturated aqueous NaHCO₃ solution (2 x 10 mL).
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel (eluent: dichloromethane/methanol gradient) or by recrystallization to afford pure 2-phenyl-2-imidazoline.

Substrate (Nitrile)	Substrate (Diamine)	Catalyst	Temp (°C)	Time (h)	Yield (%)	Reference
Benzonitrile	Ethylenediamine	N-Acetylcysteine	Reflux (MeOH)	24	~90	[6]
Acetonitrile	Ethylenediamine	N-Acetylcysteine	Reflux (MeOH)	24	~85	[6]
4-Chlorobenzonitrile	1,3-Diaminopropane	N-Acetylcysteine	Reflux (MeOH)	24	~88	[6]

III. Emerging Frontiers: Photocatalytic Approaches

While still a nascent area, visible-light photocatalysis holds promise for the development of novel and sustainable methods for amidine synthesis. These methods typically involve the

generation of highly reactive radical intermediates under mild conditions, offering a distinct mechanistic pathway compared to traditional thermal catalytic processes. Although specific protocols for the direct photocatalytic synthesis of amidines from nitriles and amines are not yet widely established, related transformations suggest future potential. For instance, photoredox-catalyzed methods have been successfully employed for the hydroamination of olefins, a C-N bond-forming reaction that shares mechanistic parallels with amidine synthesis.^[7] The general principle involves the photo-excitation of a catalyst, which then engages in single-electron transfer (SET) processes to generate reactive radical intermediates from the amine and/or nitrile precursors, ultimately leading to the desired amidine product. Further research in this area is anticipated to yield practical and efficient protocols.

Conclusion

The catalytic synthesis of amidines from nitriles represents a dynamic and evolving field of chemical research. The methods outlined in this guide, from well-established metal-catalyzed protocols to emerging organocatalytic strategies, provide researchers with a powerful toolkit for accessing this important class of molecules. By understanding the underlying mechanistic principles and having access to detailed, reliable protocols, scientists and drug development professionals are better equipped to incorporate the amidine motif into novel molecular designs, driving innovation in medicine and materials science. The continued exploration of new catalytic systems, including photocatalysis, will undoubtedly expand the horizons of amidine synthesis, enabling even more efficient and sustainable access to these valuable compounds.

References

- Debnath, P. (2021). Synthesis of Amidines and Its Application to Pyrimidouracil Synthesis. Chemistry Proceedings, 3(1), 132. [\[Link\]](#)^[1]^[3]
- Wang, J., Xu, F., Cai, T., & Shen, Q. (2008). Addition of Amines to Nitriles Catalyzed by Ytterbium Amides: An Efficient One-Step Synthesis of Monosubstituted N-Arylamidines. Organic Letters, 10(3), 445–448. [\[Link\]](#)^[4]^[5]
- Rousset, S., Abarbri, M., Thibonnet, J., & Duchêne, A. (1999). Copper(I)-Induced Addition of Amines to Unactivated Nitriles: The First General One-Step Synthesis of Alkyl Amidines. Tetrahedron Letters, 40(41), 7301-7303. [\[Link\]](#)

- Hong, X., & Marks, T. J. (2014). Intramolecular alkene hydroamination and degradation of amidines: divergent behavior of rare earth metal amidinate intermediates. *Catalysis Science & Technology*, 4(11), 3957-3962. [[Link](#)]
- Debnath, P. (2020). Synthesis of Amidines and its application to heterocycles synthesis. ECSOC-24. [[Link](#)][[1](#)][[2](#)][[3](#)]
- Wang, J., Xu, F., & Shen, Q. (2008). Addition of Amines to Nitriles Catalyzed by Ytterbium Amides: An Efficient One-Step Synthesis of Monosubstituted N-Arylamidines. *figshare*. [[Link](#)][[4](#)][[5](#)]
- Scribd. (n.d.). Amidine Synthesis. [[Link](#)]
- Organic Chemistry Portal. (2008). Addition of Amines to Nitriles Catalyzed by Ytterbium Amides: An Efficient One-Step Synthesis of Monosubstituted N-Arylamidines. [[Link](#)]
- Debnath, P. (2020). Synthesis of Amidines and its application to pyrimidouracil synthesis. ECSOC-24. [[Link](#)][[1](#)][[2](#)][[3](#)]
- Knowles Group, Princeton University. (n.d.). Catalytic Olefin Hydroamination with Aminium Radical Cations: A Photoredox Method for Direct C–N Bond Formation. [[Link](#)]
- Cortes-Salva, M., Garvin, C., & Antilla, J. C. (2011). Copper-Catalyzed Cross-Coupling Reactions of Amidine Salts with Aryl Iodides. *The Journal of Organic Chemistry*, 76(5), 1456–1459. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Amidine synthesis by imidoylation. [[Link](#)]
- Gómez-Benítez, V., & García, J. J. (2015). Synthesis of Amidines and Benzoxazoles from Activated Nitriles with Ni(0) Catalysts. *ACS Catalysis*, 5(6), 3470–3477. [[Link](#)]
- Aly, A. A., Bräse, S., & El-Faham, A. (2018). Amidines: their synthesis, reactivity, and applications in heterocycle synthesis. *ARKIVOC*, 2018(6), 85-138. [[Link](#)]
- Vlasov, P. S., Sivaev, I. B., & Bregadze, V. I. (2022). Synthesis of Boronated Amidines by Addition of Amines to Nitrilium Derivative of Cobalt Bis(Dicarbollide). *Molecules*, 27(21), 7205. [[Link](#)]

- Khavasi, H. R., & Farsani, M. R. (2020). Synthesis and Structure of the Copper Complex (ClO₄). E3S Web of Conferences, 213, 01024. [\[Link\]](#)
- PrepChem. (n.d.). Preparation of copper(I) chloride. [\[Link\]](#)
- Chemistry LibreTexts. (2021). 3.9: Preparation of Copper(I) Chloride, CuCl. [\[Link\]](#)
- Roemer, M., Proschogo, N., & Luck, I. (2023). Copper(I) Chloride Mediated Amination of Halobenzenes via Azides: Scope, Mechanistic Aspects, and C-C Cleavage Reactions. The Journal of Organic Chemistry, 88(3), 1522–1532. [\[Link\]](#)
- Hesp, K. C., & Stradiotto, M. (2010). A Practical Guide to the Application of N-Heterocyclic Carbene Ligands in Homogeneous Catalysis. Organometallics, 29(16), 3467–3484. [\[Link\]](#)
- Marion, N., & Nolan, S. P. (2008). N-Heterocyclic Carbenes in Gold Catalysis. Angewandte Chemie International Edition, 47(45), 8590-8592. [\[Link\]](#)
- Enders, D., Niemeier, O., & Henseler, A. (2007). Organocatalysis by N-Heterocyclic Carbenes. Chemical Reviews, 107(12), 5606–5655. [\[Link\]](#)
- Pápai, I., & Tárkányi, G. (2016). The Mechanism of N-Heterocyclic Carbene Organocatalysis through a Magnifying Glass. Chemistry – A European Journal, 22(14), 4885-4895. [\[Link\]](#)
- Frantz, D. E., Morency, L., Soheili, A., et al. (2004). Synthesis of substituted imidazoles via organocatalysis. Organic Letters, 6(5), 845-848. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of 2-imidazolines. [\[Link\]](#)
- ResearchGate. (n.d.). Preparation of 2-imidazolines from nitriles. [\[Link\]](#)
- Lovely, C. J., & Du, H. (2012). Synthesis of 2-imidazolones and 2-iminoimidazoles. Tetrahedron Letters, 53(1), 89-92. [\[Link\]](#)
- de la Torre, A. F., et al. (2023). Sequential Nitrile Amidation–Reduction as a Straightforward Procedure to Selective Linear Polyamine Preparation. Molecules, 28(23), 7808. [\[Link\]](#)[\[6\]](#)
- Tarr, J. C., & Knowles, R. R. (2015). Catalytic Olefin Hydroamination with Aminium Radical Cations: A Photoredox Method for Direct C–N Bond Formation. Journal of the American

Chemical Society, 137(34), 10892–10895. [\[Link\]](#)^[7]

- Beilstein Journals. (2016). Synthesis of α -amino amidines through molecular iodine-catalyzed three-component coupling of isocyanides, aldehydes and amines. [\[Link\]](#)
- Zhang, Y., et al. (2022). Metal-free synthesis of nitriles from aldehydes and ammonium by visible-light photocatalysis. *Green Chemistry*, 24(16), 6331-6336. [\[Link\]](#)
- Kamaraj, K., & Murugesan, S. (2016). Visible-Light-Mediated Synthesis of Amides from Aldehydes and Amines via in Situ Acid Chloride Formation. *The Journal of Organic Chemistry*, 81(5), 2135–2143. [\[Link\]](#)
- Tzertzinis, G., et al. (2021). Visible light-mediated synthesis of amides from carboxylic acids and amine-boranes. *Green Chemistry*, 23(10), 3769-3774. [\[Link\]](#)
- Garg, N. K., et al. (2024). Hydration of Nitriles to Primary Amides Enabled by the Ghaffar-Parkins Catalyst. *Organic Syntheses*, 101, 327-341. [\[Link\]](#)
- Schaefer, F. C., & Peters, G. A. (1961). Base-Catalyzed Reaction of Nitriles with Alcohols. A Convenient Route to Imidates and Amidine Salts. *The Journal of Organic Chemistry*, 26(2), 412–418. [\[Link\]](#)
- Schaefer, F. C., & Peters, G. A. (1961). Base-Catalyzed Reaction of Nitriles with Alcohols. A Convenient Route to Imidates and Amidine Salts. *Semantic Scholar*. [\[Link\]](#)
- Dorta, R., & Togni, A. (2001). Frustrated Lewis Pairs: A New Strategy to Small Molecule Activation and Bifunctional Catalysis. *Chimia*, 55(9), 732-735. [\[Link\]](#)
- Stephan, D. W. (2009). Frustrated Lewis pairs: a new strategy to small molecule activation and “metal-free” catalysis. *Dalton Transactions*, (17), 3129-3136. [\[Link\]](#)
- Stephan, D. W. (2015). Frustrated Lewis pairs: from concept to catalysis. *Accounts of Chemical Research*, 48(2), 306–316. [\[Link\]](#)
- Stephan, D. W., & Erker, G. (2010). Frustrated Lewis pairs: metal-free hydrogen activation and more. *Angewandte Chemie International Edition*, 49(1), 46-76. [\[Link\]](#)

- Stephan, D. W., & Erker, G. (2015). Frustrated Lewis pair chemistry: development and perspectives. *Angewandte Chemie International Edition*, 54(22), 6400-6441. [[Link](#)]
- Stephan, D. W. (2016). The broadening scope of frustrated Lewis pair chemistry. *Science*, 354(6317), aaf7229. [[Link](#)]
- Paradies, J. (2014). Frustrated Lewis-pair-catalyzed hydroamination of alkynes. *Beilstein Journal of Organic Chemistry*, 10, 1939–1944. [[Link](#)]
- ResearchGate. (n.d.). Microwave-Assisted Synthesis and Crystal Structures of 2-Imidazolines and Imidazoles. [[Link](#)]
- MDPI. (2018). Recent Advances in the Catalytic Synthesis of Imidazolidin-2-ones and Benzimidazolidin-2-ones. [[Link](#)]
- PubMed Central (PMC). (n.d.). Recent advances in the synthesis of highly substituted imidazolidines. [[Link](#)]
- ResearchGate. (n.d.). ChemInform Abstract: Copper-Catalyzed Reductive Amination of Nitriles and Organic-Group Reductions Using Dimethylamine Borane. [[Link](#)]
- Scientific Research Publishing. (2017). Facile Synthesis of Nitriles and Amides from Aldehyde over Heterogeneous Reusable Copper Fluorapatite (CuFAP) Catalyst under Neat Conditions. [[Link](#)]
- ResearchGate. (n.d.). Copper iodide catalyzed facile conversion of amines to nitrile under.... [[Link](#)]
- Google Patents. (n.d.). US6204385B1 - Process for preparing amidines.
- ResearchGate. (n.d.). Synthesis of N-substituted aryl amidines by strong base activation of amines. [[Link](#)]
- PubMed Central (PMC). (n.d.). A Sustainable Green Enzymatic Method for Amide Bond Formation. [[Link](#)]
- PubMed Central (PMC). (n.d.). Copper-Catalyzed Azide-Alkyne Click Chemistry for Bioconjugation. [[Link](#)]

- ResearchGate. (n.d.). Catalytic cycle of the intramolecular hydroamination of aminoalkenes.... [\[Link\]](#)
- ResearchGate. (n.d.). From cyclic amines and acetonitrile to amidine zinc(ii) complexes. [\[Link\]](#)
- PubMed Central (PMC). (n.d.). Primary Amine Nucleophilic Addition to Nitrilium Closo-Dodecaborate [B₁₂H₁₁NCCH₃]⁻: A Simple and Effective Route to the New BNCT Drug Design. [\[Link\]](#)
- PubMed Central (PMC). (n.d.). Copper-Catalyzed Amination of Aryl Chlorides under Mild Reaction Conditions. [\[Link\]](#)
- ResearchGate. (n.d.). (PDF) Efficient Copper-Catalyzed Multicomponent Synthesis of N-Acyl Amidines via Acyl Nitrenes. [\[Link\]](#)
- YouTube. (2023). Preparations and Reactions of Amides and Nitriles. [\[Link\]](#)
- MDPI. (2021). Selective Hydration of Nitriles to Corresponding Amides in Air with Rh(I)-N-Heterocyclic Complex Catalysts. [\[Link\]](#)
- Karlsruhe Institute of Technology. (n.d.). Lewis acid promoted dehydration of amides to nitriles catalyzed by [PSiP]. [\[Link\]](#)
- ResearchGate. (n.d.). Ammonothermal Synthesis, Crystal Structure, and Properties of the Ytterbium(II) and Ytterbium(III) Amides and the First Two Rare-Earth-Metal Guanidates, YbC(NH)₃ and Yb(CN₃H₄)₃. [\[Link\]](#)
- PubMed Central (PMC). (n.d.). The Mechanism of N-Heterocyclic Carbene Organocatalysis through a Magnifying Glass. [\[Link\]](#)
- ACS Publications. (2007). Organocatalysis by N-Heterocyclic Carbenes. [\[Link\]](#)
- RSC Publishing. (n.d.). A mild hydration of nitriles catalysed by copper(ii) acetate. [\[Link\]](#)
- ACS Publications. (1961). Base-Catalyzed Reaction of Nitriles with Alcohols. A Convenient Route to Imidates and Amidine Salts. [\[Link\]](#)

- ACS Publications. (2015). Late Transition Metal-Catalyzed Hydroamination and Hydroamidation. [\[Link\]](#)
- American Chemical Society. (n.d.). Organolanthanide-Catalyzed Intramolecular Hydroamination/Cyclization of Aminoallenes. [\[Link\]](#)
- MDPI. (2021). Organocatalytic Synthesis of α -Aminonitriles: A Review. [\[Link\]](#)
- RSC Publishing. (n.d.). Amidines from cyclic amines and nitriles in the presence of zinc(II). [\[Link\]](#)
- New Journal of Chemistry. (2018). Amidines from cyclic amines and nitriles in the presence of zinc(ii): other nitriles in place of acetonitrile. [\[Link\]](#)
- RSC Publishing. (n.d.). Copper-catalysed reductive amination of nitriles and organic-group reductions using dimethylamine borane. [\[Link\]](#)
- ACS Publications. (2008). Addition of Amines to Nitriles Catalyzed by Ytterbium Amides: An Efficient One-Step Synthesis of Monosubstituted N-Arylamidines. [\[Link\]](#)
- figshare. (2016). Addition of Amines to Nitriles Catalyzed by Ytterbium Amides: An Efficient One-Step Synthesis of Monosubstituted N-Arylamidines. [\[Link\]](#)
- PubMed. (2008). Addition of amines to nitriles catalyzed by ytterbium amides: an efficient one-step synthesis of monosubstituted N-arylamidines. [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of Amidines and Its Application to Pyrimidouracil Synthesis. [\[Link\]](#)
- Erowid. (n.d.). Copper(I)-Induced Addition of Amines to Unactivated Nitriles: The First General One-Step Synthesis of α -Arylamidines. [\[Link\]](#)
- Organic Syntheses. (n.d.). Hydration of Nitriles to Primary Amides Enabled by the Ghaffar-Parkins Catalyst. [\[Link\]](#)
- Sciforum. (n.d.). Synthesis of Amidines and its application to pyrimidouracil synthesis. [\[Link\]](#)
- MDPI. (2021). Synthesis of Amidines and Its Application to Pyrimidouracil Synthesis. [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). A General and Convenient Catalytic Synthesis of Nitriles from Amides and Silanes. [[Link](#)]
- ResearchGate. (n.d.). (PDF) Synthesis of Amidines and Its Application to Pyrimidouracil Synthesis. [[Link](#)]
- Scribd. (n.d.). Amidine Synthesis. [[Link](#)]
- Semantic Scholar. (n.d.). Amidines: their synthesis, reactivity, and applications in heterocycle synthesis. [[Link](#)]
- MDPI. (2022). Synthesis of Boronated Amidines by Addition of Amines to Nitrilium Derivative of Cobalt Bis(Dicarbollide). [[Link](#)]
- PubMed Central (PMC). (n.d.). Sequential Nitrile Amidination–Reduction as a Straightforward Procedure to Selective Linear Polyamine Preparation. [[Link](#)]

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Sources

- 1. Selective Hydration of Nitriles to Corresponding Amides in Air with Rh(I)-N-Heterocyclic Complex Catalysts [[mdpi.com](#)]
- 2. [sciforum.net](#) [[sciforum.net](#)]
- 3. [mdpi.com](#) [[mdpi.com](#)]
- 4. Addition of Amines to Nitriles Catalyzed by Ytterbium Amides: An Efficient One-Step Synthesis of Monosubstituted N-Arylamidines [[organic-chemistry.org](#)]
- 5. [pubs.acs.org](#) [[pubs.acs.org](#)]
- 6. Sequential Nitrile Amidination–Reduction as a Straightforward Procedure to Selective Linear Polyamine Preparation - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 7. 3. Catalytic Olefin Hydroamination with Aminium Radical Cations: A Photoredox Method for Direct C–N Bond Formation – The Knowles Group [[knowleslab.princeton.edu](#)]

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